

BMS-818251: A Technical Overview of a Potent HIV-1 Entry Inhibitor

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Compound of Interest

Compound Name: BMS-818251

Cat. No.: B15562970

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Abstract

BMS-818251 is a novel and highly potent small-molecule inhibitor of Human Immunodeficiency Virus type 1 (HIV-1) entry. It exerts its antiviral activity by targeting the viral envelope glycoprotein gp120, a critical component for viral attachment and entry into host cells. This document provides a comprehensive technical overview of the chemical structure, properties, mechanism of action, and key experimental data related to **BMS-818251**.

Chemical Structure and Properties

BMS-818251 is a complex heterocyclic molecule. Its chemical identity and key properties are summarized in the tables below.

Table 1: Chemical Identification of BMS-818251

Identifier	Value
IUPAC Name	4-(3-(2-(4-(Cyano(phenyl)methylene)piperidin-1-yl)-2-oxoacetyl)-4-methoxy-1H-pyrrolo[2,3-c]pyridin-7-yl)-N-(2-hydroxyethyl)thiazole-2-carboxamide[1]
CAS Number	2974489-09-1[1]
SMILES Code	<chem>O=C(C1=NC(C2=NC=C(OC)C3=C2NC=C3C(CN4CC/C(CC4)=C(C#N)\C5=CC=CC=C5)=O)=O)=CS1)NCCO</chem> [1]

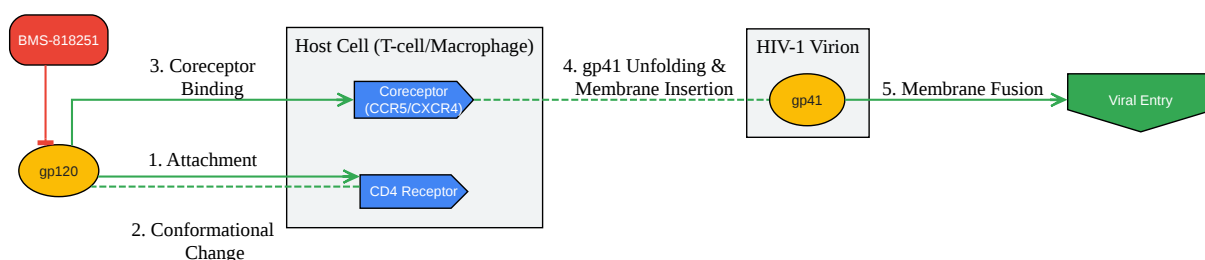
Table 2: Physicochemical Properties of BMS-818251

Property	Value
Molecular Formula	C29H26N6O5S[1]
Molecular Weight	570.62 g/mol [1]
Appearance	Solid powder[1]
Solubility	Soluble in DMSO (10 mM)[2]
Purity	>98% (via HPLC)[2]

Mechanism of Action: Inhibition of HIV-1 Entry

BMS-818251 is a next-generation attachment inhibitor that specifically targets the gp120 subunit of the HIV-1 envelope trimer.[3] Its mechanism of action involves binding to a conserved region of gp120, the β 20- β 21 hairpin, thereby preventing the conformational changes required for the virus to engage with the host cell receptors (CD4 and a coreceptor, either CCR5 or CXCR4).[3][4] By blocking this initial step of the viral life cycle, **BMS-818251** effectively neutralizes the virus before it can enter and infect the host cell.

The following diagram illustrates the HIV-1 entry pathway and the point of inhibition by **BMS-818251**.



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HIV-1 entry pathway and inhibition by **BMS-818251**.

Antiviral Activity

BMS-818251 has demonstrated potent antiviral activity against a broad range of HIV-1 strains. Its efficacy is significantly higher than that of its predecessor, temsavir (BMS-626529).

Table 3: In Vitro Antiviral Potency of BMS-818251

Parameter	Value	Virus Strain(s)	Reference
EC50	0.019 nM	Laboratory-adapted HIV-1 strain NL4-3	[2][5]
Potency vs. Temsavir	>10-fold higher	Cross-clade panel of 208 HIV-1 strains	[3][4][6]
IC50 Range	32–733 nM	CRF01_AE strains	[7]

Table 4: Binding Affinity of BMS-818251 to HIV-1 gp120 Mutants (Isothermal Titration Calorimetry)

Mutant	Kd (μM)	ΔG (kcal/mol)	ΔH (kcal/mol)	$-T\Delta S$ (kcal/mol)	Stoichiometry (N)
Wild-type	Data not specified	Data not specified	Data not specified	Data not specified	Data not specified
Specific mutants	Referenced data	Referenced data	Referenced data	Referenced data	Referenced data

“

Note: Specific quantitative values from ITC experiments are detailed in the referenced literature and show that resistance mutations often lead to a reduced binding affinity.[3]

Experimental Protocols

The antiviral activity and mechanism of action of **BMS-818251** have been characterized using various in vitro assays. Below are the methodologies for key experiments.

TZM-bl Neutralization Assay

This assay is a standard method for quantifying the neutralizing activity of anti-HIV-1 agents.

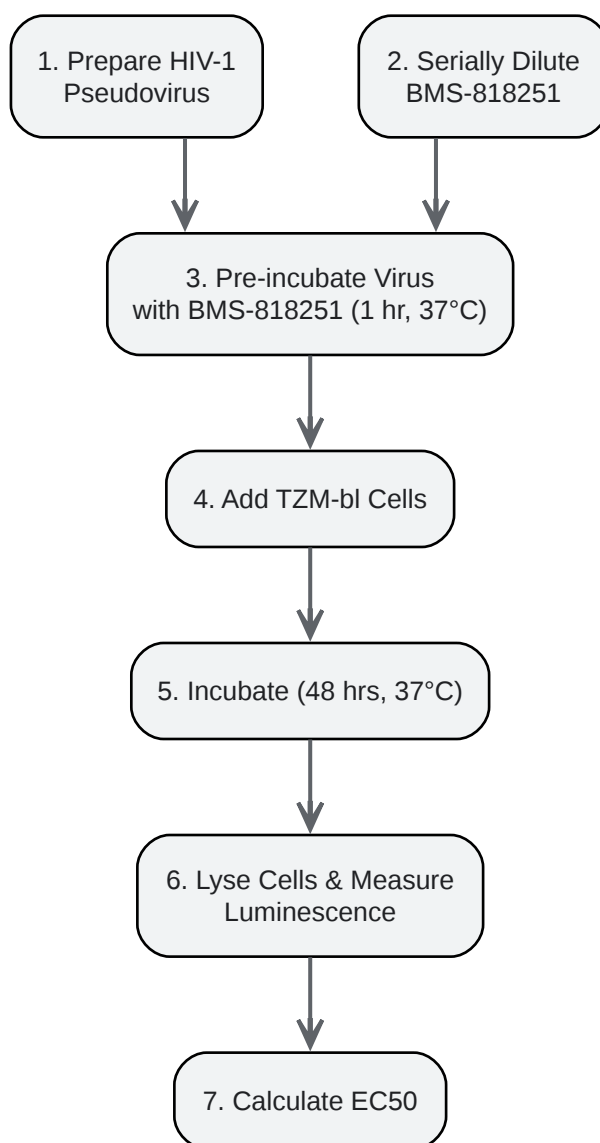
Principle: The TZM-bl cell line is a HeLa-derived cell line engineered to express CD4, CCR5, and CXCR4, and contains integrated Tat-inducible luciferase and β -galactosidase reporter genes. Upon successful HIV-1 entry and Tat expression, the luciferase gene is activated, leading to light emission that can be quantified. A reduction in luminescence in the presence of an inhibitor indicates neutralization.

Detailed Methodology:

- **Virus Preparation:** Pseudoviruses are generated by co-transfecting 293T cells with an HIV-1 Env-expressing plasmid and a backbone plasmid (e.g., pSG3 Δ Env).[8]

- Compound Dilution: **BMS-818251** is serially diluted in a 96-well plate to create a range of concentrations.
- Incubation: The diluted compound is pre-incubated with a standardized amount of HIV-1 pseudovirus for approximately 1 hour at 37°C to allow for binding.[\[9\]](#)
- Cell Seeding: TZM-bl cells are added to the wells containing the virus-compound mixture. DEAE-Dextran may be included to enhance infectivity.[\[10\]](#)
- Incubation: The plates are incubated for 48 hours at 37°C to allow for viral entry and reporter gene expression.[\[8\]](#)[\[11\]](#)
- Lysis and Readout: Cells are lysed, and a luciferase substrate is added. The luminescence is measured using a luminometer.
- Data Analysis: The percentage of neutralization is calculated relative to control wells (virus only). The EC50 value is determined by fitting the dose-response curve using a non-linear regression model.

The following diagram outlines the workflow of the TZM-bl neutralization assay.



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Workflow for the TZM-bl neutralization assay.

Isothermal Titration Calorimetry (ITC)

ITC is utilized to directly measure the binding affinity of **BMS-818251** to purified HIV-1 envelope proteins.

Principle: ITC measures the heat change that occurs when two molecules interact. This allows for the determination of binding affinity (K_d), stoichiometry (n), enthalpy (ΔH), and entropy (ΔS).

Detailed Methodology:

- Protein and Compound Preparation: Purified, soluble HIV-1 envelope trimers (e.g., SOSIP gp140) and **BMS-818251** are prepared in a matched buffer.
- ITC Experiment: A solution of **BMS-818251** is titrated into a solution of the envelope protein in the ITC sample cell. The heat released or absorbed upon each injection is measured.
- Data Analysis: The resulting data are fitted to a binding model to determine the thermodynamic parameters of the interaction.[3]

Conclusion

BMS-818251 is a promising HIV-1 entry inhibitor with exceptional potency and a broad spectrum of activity. Its well-defined mechanism of action, targeting a conserved region of gp120, makes it a valuable candidate for further development in the context of antiretroviral therapy, particularly for treatment-experienced patients with resistance to other drug classes. The experimental data summarized herein provide a solid foundation for its continued investigation.

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